An In-depth Technical Guide to the Thermochemical Properties of Substituted Morpholines

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Compound of Interest

Compound Name:	*(R)-4-Methyl-3-(aminomethyl)morpholine*
CAS No.:	*1820581-03-0*
Cat. No.:	*B1530427*

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Foreword

For the discerning researcher in drug development and materials science, a deep understanding of the energetic landscape of molecular scaffolds is not merely academic—it is a cornerstone of rational design. The morpholine ring, a ubiquitous and versatile heterocycle, is a prime example of a privileged structure in medicinal chemistry and beyond.[1][2] Its inherent conformational flexibility and the electronic influence of its nitrogen and oxygen heteroatoms give rise to a rich and complex thermochemical profile. This guide provides a comprehensive exploration of the thermochemical properties of substituted morpholines, offering both a theoretical framework and practical, field-proven methodologies for their determination. We will delve into the causal relationships behind experimental choices and provide self-validating protocols to ensure the integrity of your findings.

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The Significance of Thermochemical Data in Morpholine Chemistry

The stability, reactivity, and ultimately, the utility of a substituted morpholine are intrinsically linked to its thermochemical properties. Key parameters such as the enthalpy of formation (ΔfH°), enthalpy of combustion (ΔcH°), enthalpy of vaporization (ΔvapH°), enthalpy of sublimation (ΔsubH°), and heat capacity (Cp) govern a molecule's behavior from its synthesis and purification to its biological activity and environmental fate.

For instance, the enthalpy of formation provides a direct measure of a molecule's thermodynamic stability. In drug design, understanding the relative stabilities of different substituted morpholine isomers can guide the synthesis towards more favorable candidates. Furthermore, knowledge of vaporization and sublimation enthalpies is critical for purification processes like distillation and for understanding intermolecular forces.

Theoretical Underpinnings: A Glimpse into the Energetic Landscape

The thermochemical properties of substituted morpholines are dictated by a combination of factors, including:

- Ring Strain: While the morpholine ring is generally considered to be of low strain, the introduction of bulky substituents can induce conformational changes that alter its energetic profile.
- Intramolecular Interactions: Hydrogen bonding, dipole-dipole interactions, and steric hindrance between substituents and the morpholine ring can significantly impact the molecule's overall energy.
- Electronic Effects: The electron-withdrawing or electron-donating nature of substituents can influence the electron density distribution within the morpholine ring, thereby affecting bond strengths and overall stability.

The interplay of these factors makes the a priori prediction of thermochemical properties challenging, necessitating a synergistic approach that combines experimental measurements with high-level computational modeling.

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Experimental Determination of Thermochemical Properties: A Practical Guide

The accurate experimental determination of thermochemical data is the bedrock upon which all subsequent analyses are built. This section details the primary calorimetric techniques employed for substituted morpholines, emphasizing the "why" behind each step to ensure robust and reliable data.

Enthalpy of Formation (ΔfH°)

The standard molar enthalpy of formation in the gaseous phase is a cornerstone thermochemical property. For morpholine and its derivatives, this is typically determined by a combination of combustion calorimetry and measurements of the enthalpy of vaporization or sublimation.[3][4][5]

Combustion calorimetry is the most common method for determining the enthalpy of formation of organic compounds.[6] The process involves the complete combustion of a known mass of the substance in a high-pressure oxygen atmosphere within a device known as a bomb calorimeter.

Experimental Protocol: Static Bomb Combustion Calorimetry

- Sample Preparation: A precisely weighed pellet (0.5 - 1.0 g) of the solid substituted morpholine is placed in a crucible. For liquid samples, they are typically encapsulated in a combustible container of known energy of combustion.
- Bomb Assembly: The crucible is placed in the bomb, which is then sealed and pressurized with high-purity oxygen (typically to ~3 MPa). A small, known amount of water is usually added to the bomb to ensure saturation of the final atmosphere.
- Calorimeter Setup: The bomb is submerged in a known volume of water in the calorimeter. The system is allowed to reach thermal equilibrium.
- Ignition and Data Acquisition: The sample is ignited via an electrical fuse. The temperature of the water is monitored with high precision as a function of time until the system reaches a new thermal equilibrium.

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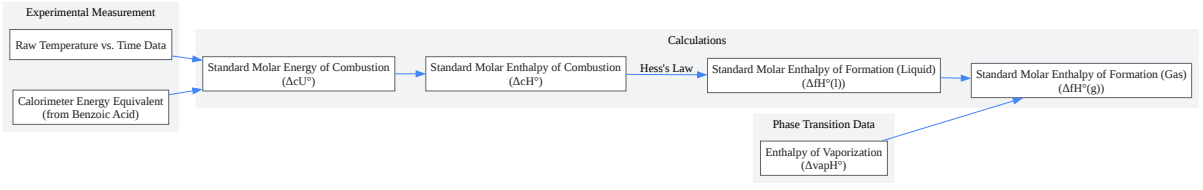
- Data Analysis: The raw temperature-time data is used to calculate the corrected temperature rise, which, along with the energy equivalent of the calorimeter (determined by combusting a standard substance like benzoic acid), allows for the calculation of the standard molar energy of combustion (ΔcU°).[7] The standard molar enthalpy of combustion (ΔcH°) is then derived.

Causality in Protocol:

- High-Pressure Oxygen: Ensures complete and rapid combustion of the organic compound to CO_2, H_2O, and N_2.
- Benzoic Acid Standardization: Provides a reliable and accurate calibration of the calorimeter's heat capacity.
- Water in the Bomb: Ensures that all water formed during combustion is in the liquid state, simplifying the thermodynamic corrections.

Logical Relationship: From Combustion Energy to Formation Enthalpy



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Caption: Derivation of Gas-Phase Enthalpy of Formation.

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Enthalpies of Vaporization (ΔvapH°) and Sublimation (ΔsubH°)

These properties are crucial for converting liquid or solid-phase enthalpies of formation to the gas phase, which is essential for comparison with computational data.

This technique directly measures the heat absorbed during the phase transition.

Experimental Protocol: Calvet Microcalorimetry

- Sample Preparation: A small, accurately weighed amount of the substituted morpholine is placed in a sample cell.
- Isothermal Measurement: The sample cell and a reference cell are placed in the microcalorimeter at a constant temperature.
- Vaporization/Sublimation: The sample is allowed to vaporize or sublime into a vacuum or a stream of inert gas.
- Heat Flow Measurement: The heat flow required to maintain the sample cell at the same temperature as the reference cell is measured. This heat flow is directly proportional to the enthalpy of the phase transition.

Causality in Protocol:

- Isothermal Conditions: Ensures that the measured heat flow corresponds only to the phase transition and not to a change in temperature.
- Reference Cell: Compensates for any instrumental drift or fluctuations in the surrounding temperature.

This method relates the vapor pressure of a substance at different temperatures to its enthalpy of sublimation or vaporization via the Clausius-Clapeyron equation.[8]

Heat Capacity (Cp)

Heat capacity measurements provide valuable information about the temperature dependence of other thermodynamic properties. Differential Scanning Calorimetry (DSC) is a common

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technique for determining the heat capacity of liquids and solids.

Computational Thermochemistry: A Powerful Predictive Tool

Quantum chemical calculations have become an indispensable tool for predicting and understanding the thermochemical properties of molecules.[9] For substituted morpholines, methods like the G3(MP2)//B3LYP composite method have shown excellent agreement with experimental data.[3][4][5]

Workflow: Computational Determination of Gas-Phase Enthalpy of Formation

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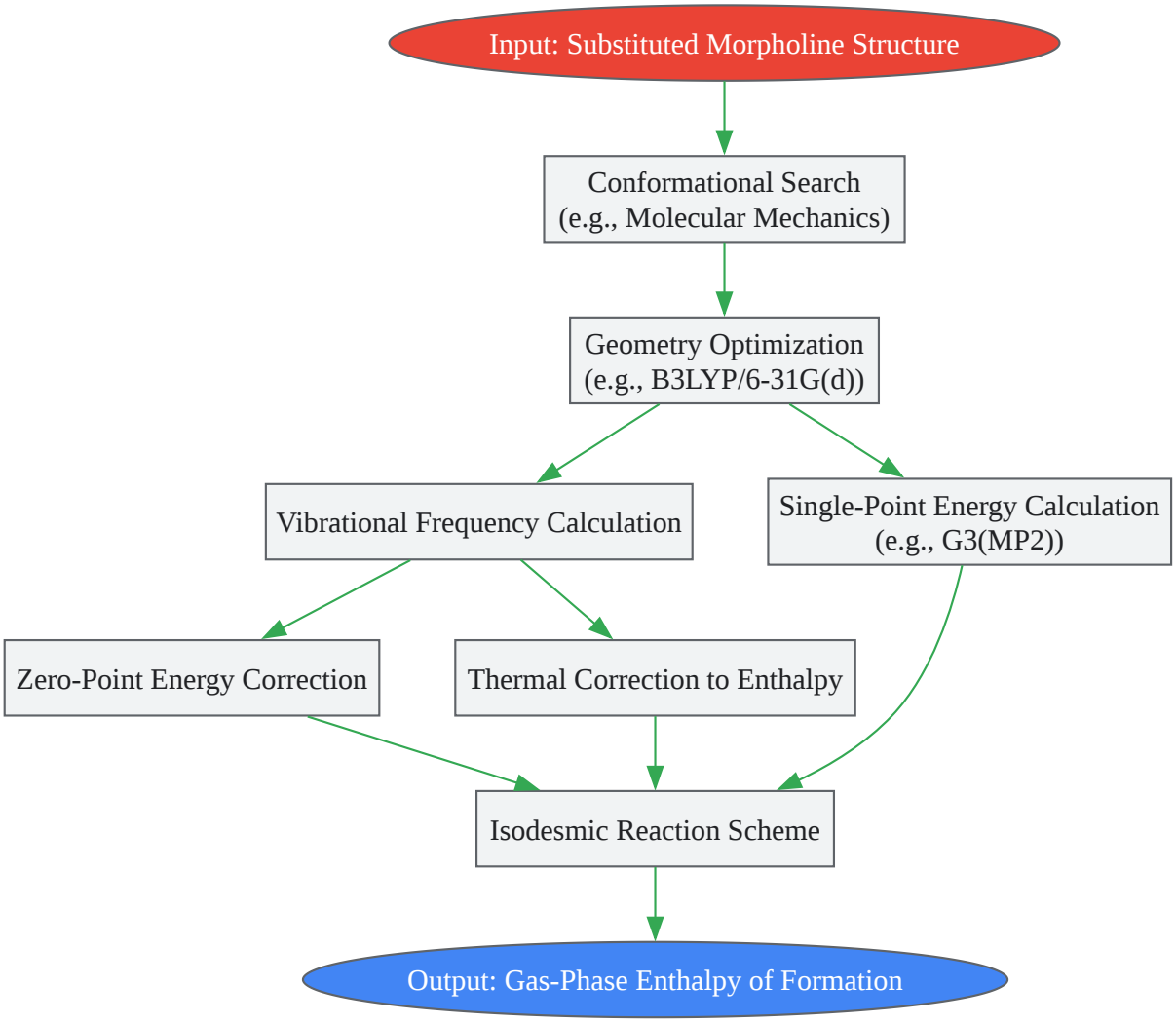

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Caption: Typical Workflow for Computational Thermochemistry.

Causality in Computational Workflow:

- Conformational Search: Essential for identifying the lowest energy conformer, which is crucial for accurate thermochemical predictions.

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- Geometry Optimization and Frequency Calculation: Provides the equilibrium geometry and vibrational frequencies necessary for calculating zero-point energy and thermal corrections.
- High-Level Single-Point Energy Calculation: Ensures an accurate electronic energy, which is the largest component of the total enthalpy.
- Isodesmic Reactions: A key strategy to reduce errors in the calculations by ensuring that the number and types of bonds are conserved on both sides of the reaction. This leads to a cancellation of systematic errors in the computational method.

Group Additivity Methods

For rapid estimation of thermochemical properties, group additivity methods, such as Benson's group additivity scheme, can be employed.[10][11] These methods rely on the principle that the thermochemical properties of a molecule can be approximated by summing the contributions of its constituent functional groups. While less accurate than high-level quantum chemical calculations, they are significantly faster and can be valuable for initial screening of large libraries of compounds.[12][13][14]

Data Presentation: Thermochemical Properties of Selected Substituted Morpholines

The following tables summarize key experimental and computational thermochemical data for morpholine and some of its N-substituted derivatives. All values are given in $kJ \cdot mol^{-1}$ at 298.15 K.

Table 1: Standard Molar Enthalpies of Formation (ΔfH°)

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Compound	State	Experimental ΔfH°	Computational ΔfH°	Reference
Morpholine	l	-186.7 ± 0.6	-	[15]
	g	-141.7 ± 0.8	-142.3	[3][4]
N-Methylmorpholine	l	-	-	
	g	-	-123.5	[3]
N-Ethylmorpholine	l	-	-	
	g	-	-146.2	[3]

Table 2: Standard Molar Enthalpies of Vaporization (ΔvapH°)

Compound	Experimental ΔvapH°	Reference
Morpholine	45.0 ± 0.4	[16]
N-Methylmorpholine	39.9 ± 0.2	[17]

Table 3: Standard Molar Enthalpies of Combustion (ΔcH°)

Compound	State	Experimental ΔcH°	Reference
Morpholine	l	-2673.6 ± 0.6	[15]

Table 4: Molar Heat Capacity (Cp)

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Compound	State	Cp (J·mol⁻¹·K⁻¹)	Temperature (K)	Reference
Morpholine	l	164.8	298.15	[15]
4-Formylmorpholine (aq)	l	Varies with conc.	303.15 - 353.15	[18]

Conclusion and Future Outlook

This guide has provided a comprehensive overview of the theoretical and practical aspects of determining the thermochemical properties of substituted morpholines. The synergy between precise experimental measurements and high-level computational chemistry offers a powerful paradigm for elucidating the energetic landscape of these important heterocyclic compounds. As synthetic methodologies for creating increasingly complex substituted morpholines continue to evolve[19][20][21], the need for accurate and reliable thermochemical data will only grow. Future work in this area will likely focus on developing more efficient computational methods for larger and more complex morpholine derivatives and on expanding the experimental database to include a wider range of substitution patterns.

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